

Section 1: Chemical Identification and Core Properties

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Compound of Interest

Compound Name: *N,N-Diethyl-4-nitroaniline*

CAS No.: 2216-15-1

Cat. No.: B181174

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N,N-Diethyl-4-nitroaniline is an aromatic organic compound characterized by a benzene ring substituted with a nitro group and a diethylamino group at the para (4) position. This "push-pull" electronic structure, with the electron-donating diethylamino group and the electron-withdrawing nitro group, is fundamental to its notable chemical and physical properties, particularly its use as a solvatochromic dye.

Key Identifiers

A consistent and accurate identification is paramount for regulatory compliance, procurement, and scientific communication.

Identifier	Value	Source(s)
CAS Number	2216-15-1	[1][2][3][4]
IUPAC Name	N,N-diethyl-4-nitroaniline	[4]
Synonyms	p-Nitro-N,N-diethylaniline, N,N-Diethyl-p-nitroaniline, N,N-Diethyl-4-nitrobenzenamine	[3][4]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₂	[1][2][3][5]
InChI Key	CFPIZMWTMRWZRO-UHFFFAOYSA-N	[1][6]

Physicochemical Properties

The following properties are critical for designing experimental conditions, including solvent selection, reaction temperature, and purification methods.

Property	Value	Source(s)
Molecular Weight	194.23 g/mol	[1][2][5]
Appearance	Yellow needles or yellow crystalline mass/solid	[1][5][7]
Melting Point	76 °C	[5]
Boiling Point	~350.68 °C (rough estimate)	[5]
Solubility	Insoluble in water	[5][7]
Storage Temperature	Ambient Temperature	[8]

Chemical Structure

The molecular architecture dictates the compound's reactivity and spectral characteristics.

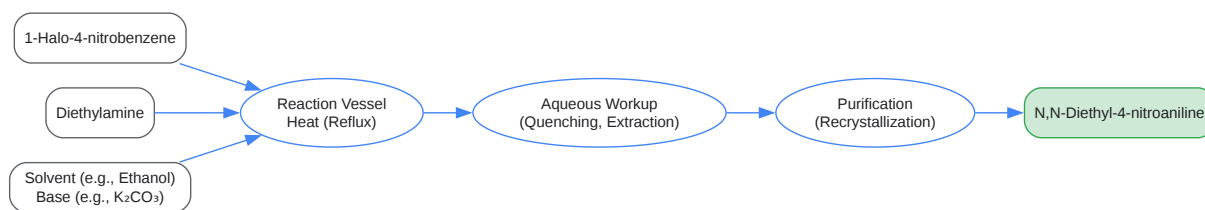
Caption: Skeletal structure of **N,N-Diethyl-4-nitroaniline**.

Section 2: Synthesis and Mechanism

N,N-Diethyl-4-nitroaniline is typically synthesized via the nucleophilic substitution of a halogen on a nitro-substituted benzene ring or by the direct alkylation of a precursor aniline. The choice of pathway often depends on the availability and cost of starting materials.

Common Synthetic Pathway: Dialkylation

A common laboratory-scale synthesis involves the reaction of a 4-halonitrobenzene (e.g., 1-bromo-4-nitrobenzene or 1-chloro-4-nitrobenzene) with diethylamine.^[9] The reaction proceeds via a nucleophilic aromatic substitution mechanism, where the electron-withdrawing nitro group activates the aromatic ring towards attack by the amine.



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Caption: Generalized workflow for the synthesis of **N,N-Diethyl-4-nitroaniline**.

Experimental Protocol: Synthesis from 1-Chloro-4-nitrobenzene

This protocol is a representative example and must be adapted and optimized based on laboratory conditions. All work must be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

- **Reagent Preparation:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 1-chloro-4-nitrobenzene (1.0 eq), an excess of diethylamine (2.5-3.0 eq), and a suitable base such as potassium carbonate (1.5 eq).

- **Solvent Addition:** Add a polar aprotic solvent, such as ethanol or acetonitrile, to facilitate the dissolution of the reactants.
- **Reaction:** Heat the mixture to reflux and maintain this temperature for several hours (4-8 hours). Monitor the reaction progress using thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete (as indicated by the consumption of the starting material), cool the mixture to room temperature. Filter off any inorganic salts.
- **Extraction:** Remove the solvent under reduced pressure. Dissolve the resulting residue in an organic solvent like ethyl acetate and wash with water and brine to remove any remaining diethylamine and salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water or ligroin) to yield the final product as yellow crystals.[5]

Section 3: Key Applications and Field Insights

The unique electronic structure of **N,N-Diethyl-4-nitroaniline** makes it more than just a synthetic intermediate.

- **Solvatochromic Probes:** This is a primary application. The compound exhibits strong solvatochromism, meaning its UV-visible absorption spectrum shifts significantly with changes in solvent polarity. The large difference in dipole moment between its ground state and excited state makes it highly sensitive to the surrounding solvent environment. This property makes it a valuable probe in the determination of empirical solvent polarity scales, such as the Kamlet-Taft parameters (π^*).[10]
- **Intermediate in Dye and Pigment Synthesis:** As a nitroaniline derivative, it serves as a precursor for the synthesis of various azo dyes and other colorants used in the textile and printing industries.
- **Non-Linear Optical (NLO) Materials Research:** Molecules with significant charge-transfer character, like **N,N-Diethyl-4-nitroaniline**, are investigated as model compounds for the

development of organic materials with non-linear optical properties, which have potential applications in telecommunications and photonics.[\[11\]](#)[\[12\]](#)

Section 4: Safety, Handling, and Reactivity Profile

N,N-Diethyl-4-nitroaniline is a hazardous chemical that requires careful handling. The information below is a summary; always consult the most current Safety Data Sheet (SDS) from your supplier before use.[\[13\]](#)

Hazard Summary

While a specific, detailed GHS classification was not consistently available across all sources, the reactivity profile and data for structurally similar compounds (like N,N-dimethyl-4-nitroaniline) indicate significant hazards.[\[14\]](#)[\[15\]](#)

Hazard Type	Description	Source(s)
Reactivity	As a nitrated amine, it is a chemical base that neutralizes acids exothermically. It may be incompatible with isocyanates, peroxides, acid halides, and strong reducing agents.	[5] [7]
Explosive Hazard	Aromatic nitro compounds may react explosively in the presence of a strong base (e.g., sodium hydroxide) or when mixed with reducing agents, which can culminate in detonation.	[5] [7]
Health Hazard	A structurally similar chemical is known to cause methemoglobinemia. It is presumed to be toxic if swallowed, in contact with skin, or inhaled, and may cause skin and eye irritation.	[5] [7] [14] [15]

Handling and First Aid

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.[\[15\]](#)[\[16\]](#)
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles with side shields, and a lab coat. Avoid breathing dust.[\[15\]](#)[\[16\]](#)
- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container. Keep away from strong acids, bases, and oxidizing and reducing agents.[\[16\]](#)
- First Aid:
 - Skin Contact: Immediately wash off with plenty of soap and water while removing all contaminated clothing. Seek immediate medical attention.[\[16\]](#)
 - Eye Contact: Rinse immediately with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[15\]](#)
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[16\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth and call a physician or poison control center immediately.[\[15\]](#)[\[16\]](#)

Section 5: References

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